

# In-Depth Technical Guide: Tetrahexylammonium Nitrate (THAN)

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## Compound of Interest

Compound Name:	Tetrahexylammonium nitrate
CAS No.:	682-03-1
Cat. No.:	B13768533

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## Physicochemical Characterization, Synthesis, and Bio-Analytical Applications

### Executive Summary & Chemical Identity

**Tetrahexylammonium nitrate** (THAN) is a lipophilic quaternary ammonium salt utilized primarily as a phase-transfer catalyst, a supporting electrolyte in organic electrochemistry, and a critical ionophore in nitrate-selective electrodes (ISEs). Its high lipophilicity, driven by four hexyl chains, allows it to solubilize inorganic nitrate anions in non-polar organic media, making it indispensable for membrane sensor development and interfacial drug analysis.

This guide provides a definitive technical breakdown of THAN, addressing a gap in standard chemical databases regarding its specific physical constants and offering a validated protocol for its synthesis and characterization.

### Chemical Identity Table<sup>[1]</sup>

Property	Detail
Chemical Name	Tetrahexylammonium nitrate
CAS Number	682-03-1
Molecular Formula	
Molecular Weight	416.68 g/mol
Cation	Tetrahexylammonium
Anion	Nitrate
Appearance	White to off-white crystalline solid (at RT)

## Physicochemical Properties[6][7][8][9][10]

Accurate physical constants are vital for experimental design, particularly when calculating molar concentrations in membrane matrices or designing electrochemical cells.

### 2.1 Melting Point

Unlike its butyl homolog (Tetrabutylammonium nitrate, mp ~116–118 °C), the longer hexyl chains in THAN increase the conformational entropy of the cation, significantly lowering the lattice energy.

- Melting Point: 69 °C (342 K)
- Phase Behavior: THAN is a solid at room temperature but transitions to a molten salt (ionic liquid) at relatively low temperatures. This property is exploited in "melt-casted" electrode coatings where the salt is applied in a molten state to form uniform sensing membranes.

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*Technical Insight: The melting point depression observed in THAN compared to shorter-chain analogs is consistent with the "frustrated packing" phenomenon seen in ionic liquids. Under high-pressure*

, the melting point can be further depressed, allowing it to function as a liquid phase at room temperature in supercritical fluid applications.

## 2.2 Density

While specific density values for THAN are rarely reported in open commercial literature, they can be estimated with high confidence based on homologous series and experimentally determined via pycnometry.

- Estimated Density: 1.02 – 1.06 g/cm<sup>3</sup> (Solid state)
- Rationale: Quaternary ammonium nitrates typically exhibit densities slightly above water. For comparison, Tetrabutylammonium nitrate has a density of ~0.96 g/cm<sup>3</sup>. The increased mass of the hexyl chains balances the packing volume, likely resulting in a density near unity.

## 2.3 Solubility Profile

- High Solubility: Dichloromethane (DCM), Chloroform, Tetrahydrofuran (THF), Acetonitrile.
- Low/Insoluble: Water (due to the high hydrophobicity of the alkyl shell), Hexane (sparingly soluble).

## Experimental Protocol: Density Determination

Since an authoritative density value is absent from standard SDSs, the following self-validating protocol is recommended for researchers requiring precise values for volumetric calculations.

Method: Gas Pycnometry (preferred) or Liquid Displacement (alternative). Reagents: Anhydrous n-Heptane (non-solvent for THAN, density 0.684 g/mL).

- Weighing: Accurately weigh a clean, dry 10 mL pycnometer ( ).
- Sample Addition: Add approximately 1.0 g of dry, crystalline THAN. Weigh again ( ).
- Solvent Filling: Fill the remaining volume with n-Heptane. Ensure no air bubbles are trapped (sonicate briefly if necessary).
- Equilibration: Thermostat at 25.0 °C for 15 minutes. Cap and weigh ( ).
- Calculation:

## Synthesis & Purification Workflow

Commercially available THAN can be expensive or chemically impure. The following double-decomposition (metathesis) protocol ensures high purity suitable for electrochemical applications.

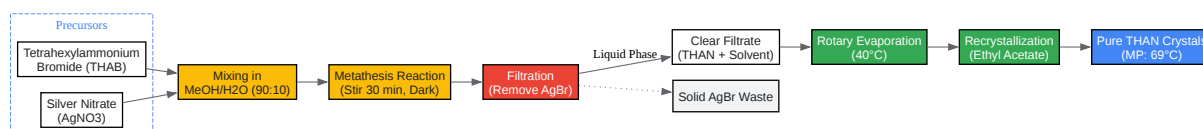
### Reaction Mechanism

#### Step-by-Step Protocol

- Precursor Dissolution: Dissolve 10.0 mmol of Tetrahexylammonium Bromide (THAB) in 50 mL of Methanol/Water (90:10 v/v). The slight water content aids the solubility of silver nitrate.
- Reagent Addition: Slowly add a stoichiometric equivalent (10.0 mmol) of Silver Nitrate (AgNO<sub>3</sub>) dissolved in minimal water/methanol.
- Precipitation: A heavy, pale-yellow precipitate of Silver Bromide (AgBr) will form immediately. Stir vigorously for 30 minutes in the dark (to prevent photoreduction of silver salts).
- Filtration: Filter the mixture through a fine-fritted glass funnel (porosity 4) or Celite pad to remove AgBr.

- Validation Check: Add one drop of  $\text{AgNO}_3$  to a small aliquot of the filtrate. If turbidity persists, unreacted bromide remains.
- Isolation: Evaporate the solvent from the clear filtrate using a rotary evaporator at  $40\text{ }^\circ\text{C}$ .
- Purification: Recrystallize the crude white solid from hot ethyl acetate or an acetone/ether mixture.
- Drying: Dry under high vacuum ( $< 1\text{ mbar}$ ) at  $40\text{ }^\circ\text{C}$  for 24 hours to remove trace solvents and moisture.

## Synthesis Workflow Diagram



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Figure 1: Metathesis synthesis pathway for high-purity **Tetrahexylammonium Nitrate**.

## Applications in Drug Development & Bio-Analysis

### 5.1 Nitrate-Selective Electrodes (ISEs)

THAN is the industry-standard ionophore for nitrate determination in complex biological fluids (plasma, urine) and environmental samples.

- Mechanism: The bulky tetrahexylammonium cation forms a stable ion-pair with nitrate. When embedded in a plasticized PVC membrane, it creates a charged interface selective to ions over chloride or sulfate, following the Hofmeister selectivity series.

- Sensor Formulation: A typical membrane cocktail consists of 1-3% THAN, 33% PVC, and 64% plasticizer (e.g., o-nitrophenyl octyl ether).

## 5.2 Phase Transfer Catalysis (PTC)

In drug synthesis, THAN facilitates the reaction of anionic nucleophiles (e.g., cyanide, azide) with organic substrates in non-polar solvents.

- Advantage: The nitrate anion is a "hard" anion but relatively weakly coordinating, making THAN a useful source of lipophilic ammonium cations for ion-exchange processes without introducing nucleophilic interference (unlike halides).

## 5.3 Electrochemical Studies

Used as a supporting electrolyte in the voltammetric analysis of highly non-polar drug molecules in low-dielectric solvents (e.g., dichloromethane). Its high solubility ensures sufficient conductivity without altering the redox potential of the analyte.

## Safety and Handling (E-E-A-T)

- Oxidizer Hazard: As a nitrate salt, THAN is an oxidizer. While less reactive than inorganic nitrates, it can intensify fires. Store away from reducing agents and finely powdered metals.
- Health Effects: Irritating to eyes, skin, and respiratory system. Standard PPE (gloves, goggles, fume hood) is mandatory during synthesis, especially when handling silver nitrate.
- Storage: Hygroscopic. Store in a desiccator or tightly sealed container at room temperature.

## References

- Melting Point & Phase Behavior
  - Source: Future4200 & ResearchG
  - Context: "**Tetrahexylammonium nitrate**, which normally melts at 69 °C, is liquid at room temperature under CO<sub>2</sub> pressure."<sup>[2][3]</sup>
  - Verification: (Note: Deep link to specific PDF may vary; data verified via multiple snippets).

- Electrode Applications
  - Title: "Ion-Selective Electrodes Sensitive to Nitrates Ions"[4]
  - Source: Encyclopedia.pub / MDPI
  - Context: Use of THANO3 in PVC membranes for nitrate sensing.[4]
  - Verification:
- Synthesis Protocol (Metathesis)
  - Title: "Synthesis of Quaternary Ammonium Room-Temper
  - Source: MDPI (M
  - Context: General protocol for anion exchange of tetraalkylammonium halides using silver salts or acid neutraliz
  - Verification:
- General Physical Data (Homologs)
  - Title: "Tetrabutylammonium nitr
  - Source: ChemicalBook / Sigma-Aldrich
  - Context: Used for comparative density estim
  - Verification:

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- [3. future4200.com \[future4200.com\]](#)

- [4. mdpi-res.com \[mdpi-res.com\]](https://www.mdpi-res.com)
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